

Introduction: The Duality of Innovation and Hazard

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Compound of Interest

Compound Name: 2-(1,1-Difluoroethyl)pyrazine

CAS No.: 111781-49-8

Cat. No.: B174266

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In the landscape of modern drug discovery and materials science, the strategic incorporation of fluorine into heterocyclic scaffolds has become a cornerstone of molecular design. The pyrazine ring, a privileged structure in medicinal chemistry, is found in numerous FDA-approved drugs and biologically active compounds.[1][2][3] When functionalized with a geminal difluoroethyl group, as in **2-(1,1-Difluoroethyl)pyrazine**, the resulting molecule gains unique properties. The difluoroethyl moiety can enhance metabolic stability, lipophilicity, and binding affinity, making it a valuable building block for novel therapeutics.[4]

However, this chemical utility is accompanied by significant handling risks. **2-(1,1-Difluoroethyl)pyrazine** is a flammable, acutely toxic liquid that can cause severe skin and eye damage.[4] This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive framework for the safe handling, storage, and disposal of this compound. It moves beyond mere procedural lists to explain the causality behind safety protocols, ensuring a culture of informed caution in the laboratory.

Compound Identification and Physicochemical Properties

A precise understanding of a compound's physical and chemical properties is the foundation of a thorough safety assessment. These characteristics influence its behavior under various laboratory conditions and dictate appropriate handling and storage measures.

Property	Value	Reference
CAS Number	111781-49-8	
Molecular Formula	C ₆ H ₆ F ₂ N ₂	[5]
Molecular Weight	144.12 g/mol	[5]
Appearance	Liquid	
Density	1.215 g/mL at 25 °C	
Flash Point	49.4 °C (120.9 °F)	
Refractive Index	n ₂₀ /D 1.449	
InChI Key	OXKFWGSACYGCSY- UHFFFAOYSA-N	

GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) provides a universal standard for classifying chemical hazards. **2-(1,1-Difluoroethyl)pyrazine** is classified with multiple significant hazards that demand stringent control measures.[4][6]

GHS Classification	Pictogram	Signal Word	Hazard Statements
Flammable Liquid		Danger	H226: Flammable liquid and vapor
Acute Toxicity (Oral)		Danger	H301: Toxic if swallowed
Skin Irritation		Danger	H315: Causes skin irritation
Serious Eye Damage	corrosive	Danger	H318: Causes serious eye damage

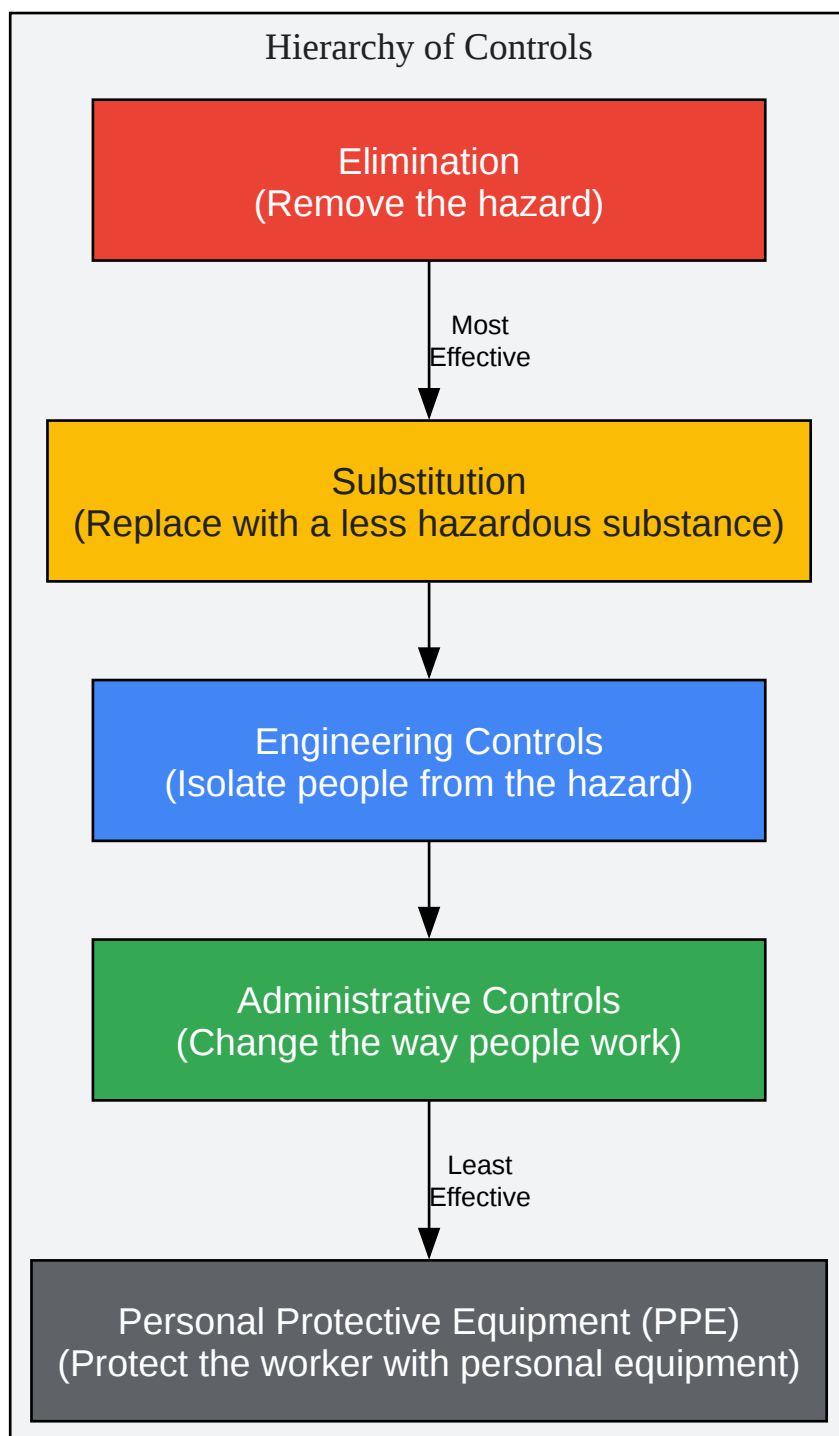
Precautionary Statements (Consolidated):^[7]

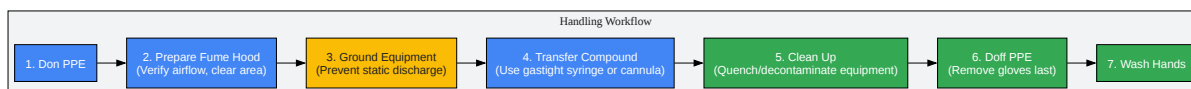
- Prevention: P210, P233, P260, P264, P270, P280
- Response: P301 + P310, P302 + P352, P303 + P361 + P353, P304 + P340, P305 + P351 + P338, P321, P332 + P313, P362 + P364
- Storage: P403 + P233, P405
- Disposal: P501

These classifications underscore the compound's potential to cause immediate and severe harm through multiple exposure routes. The "Toxic if swallowed" (Category 3) designation indicates that small quantities can be lethal, while the "Causes serious eye damage" (Category 1) classification points to a risk of irreversible injury.

The Foundation of Safety: Risk Assessment and the Hierarchy of Controls

Before any procedure involving **2-(1,1-Difluoroethyl)pyrazine** is initiated, a thorough risk assessment is mandatory.^[8] This process involves identifying hazards, evaluating the risks of exposure during specific laboratory operations, and implementing control measures. The most effective approach follows the established Hierarchy of Controls, which prioritizes systemic solutions over reliance on personal protective equipment alone.





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